

JNJ-5207787 solubility in DMSO and ethanol

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Compound of Interest

Compound Name: JNJ-5207787

Cat. No.: B1673070

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Technical Support Center: JNJ-5207787

This technical support guide provides essential information on the solubility of **JNJ-5207787** in DMSO and ethanol, along with troubleshooting advice for common experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **JNJ-5207787**?

For optimal results, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **JNJ-5207787**. Ethanol can also be utilized, although it may be less effective for achieving very high concentrations.

Q2: I am having difficulty dissolving **JNJ-5207787**. What steps can I take?

If you encounter solubility issues, we recommend following our detailed experimental protocol, which includes the application of gentle heat and vortexing. For persistent issues, please refer to our troubleshooting workflow below.

Solubility Data

The solubility of **JNJ-5207787** in DMSO and ethanol is summarized in the table below. Please note that solubility can be batch-dependent, and the provided values should be used as a guideline.

Solvent	Concentration (Molar)	Concentration (Mass/Volume)	Conditions
DMSO	~10 mM - 100 mM[1]	~5 mg/mL[2]	Gentle warming may be required[2]
Ethanol	~10 mM	~5 mg/mL[2]	Gentle warming may be required[2]

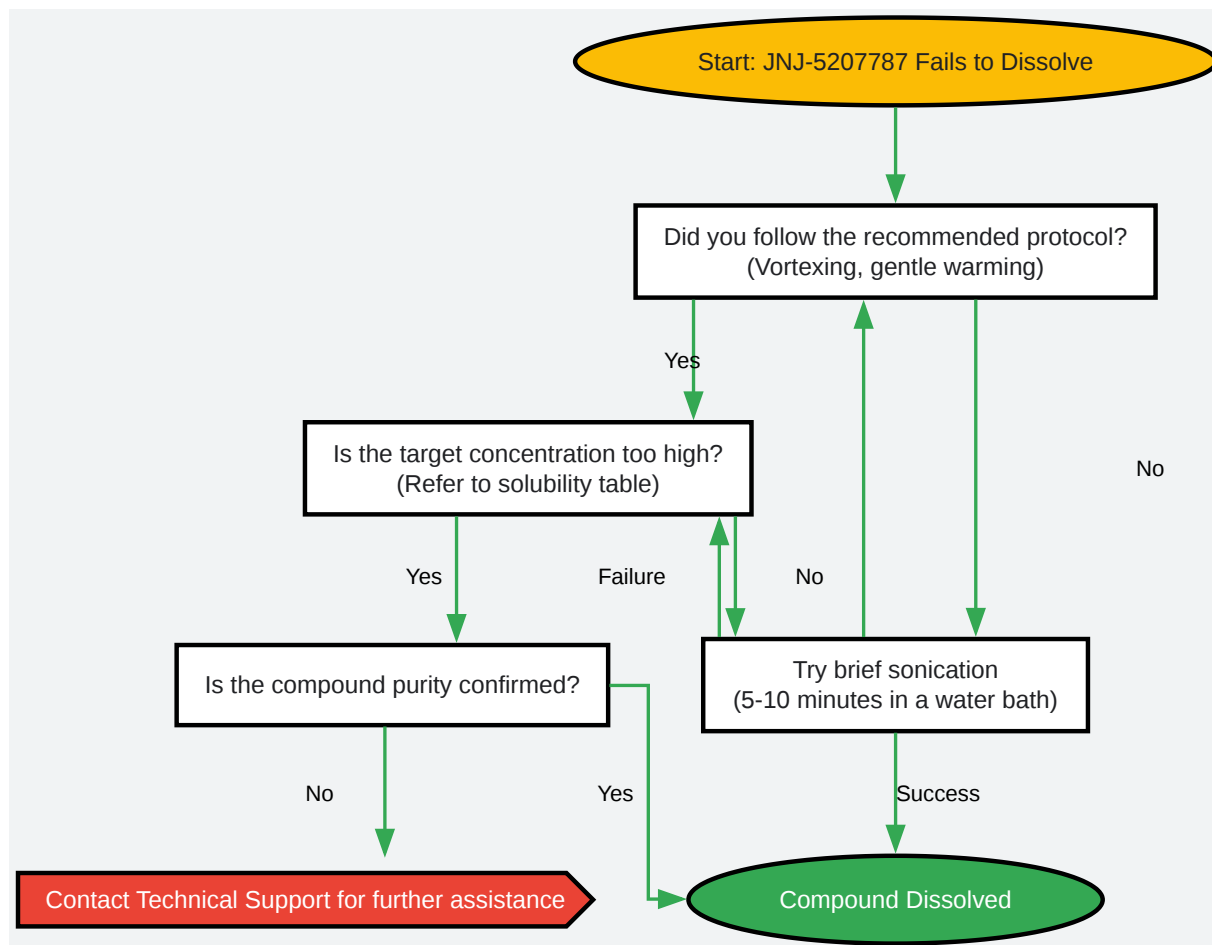
Molecular Weight of **JNJ-5207787**: 510.67 g/mol [3]

Experimental Protocols

Protocol for Reconstituting **JNJ-5207787**

- Preparation: Bring the vial of **JNJ-5207787** and your chosen solvent (DMSO or ethanol) to room temperature.
- Solvent Addition: Add the calculated volume of solvent to the vial to achieve the desired concentration.
- Dissolution:
 - Vortex the solution for 1-2 minutes.
 - If the compound is not fully dissolved, gently warm the solution at 37°C for 10-15 minutes.
 - Vortex the solution again.
- Storage: Store the reconstituted stock solution at -20°C for long-term use. Avoid repeated freeze-thaw cycles.

Troubleshooting Guide

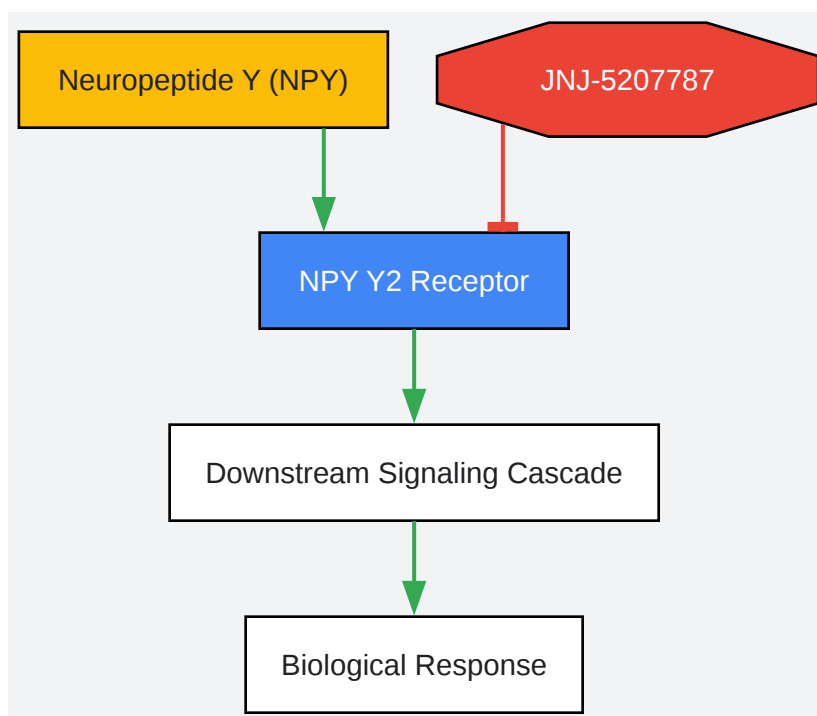


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Caption: Troubleshooting workflow for **JNJ-5207787** solubility issues.

JNJ-5207787 as a Neuropeptide Y Y2 Receptor Antagonist

JNJ-5207787 is a selective antagonist of the Neuropeptide Y (NPY) Y2 receptor. Its mechanism of action involves blocking the binding of NPY to the Y2 receptor, thereby inhibiting downstream signaling pathways.



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Caption: **JNJ-5207787** mechanism as a Y2 receptor antagonist.

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References

- 1. JNJ 5207787/JNJ5207787|683746-68-1|Active Biopharma Corp [activebiopharma.com]
- 2. JNJ-5207787 | CAS 683746-68-1 | Cayman Chemical | Biomol.de [biomol.com]
- 3. Jnj-5207787 | C32H38N4O2 | CID 10324083 - PubChem [pubchem.ncbi.nlm.nih.gov]
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